n-Isobutylpropionamide potential research applications

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Compound of Interest

Compound Name:	*n-Isobutylpropionamide*
CAS No.:	*5827-75-8*
Cat. No.:	*B1594258*

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An In-Depth Technical Guide to the Potential Research Applications of **n-Isobutylpropionamide**

For Researchers, Scientists, and Drug Development Professionals

Abstract

N-alkylamides represent a burgeoning class of bioactive molecules with a remarkable diversity of pharmacological activities.[1][2] Among these, **n-Isobutylpropionamide**, a simple N-isobutylamide (NIB), presents a versatile and largely unexplored scaffold for chemical and biological investigation. While many complex, naturally occurring NIBs have been studied for their immunomodulatory, analgesic, and insecticidal properties, the fundamental potential of simpler structures like **n-Isobutylpropionamide** remains a compelling area for foundational research.[1][3][4] This guide provides a technical framework for exploring its potential applications, focusing on neuroscience, inflammation, and early-stage drug discovery. We delineate key scientific rationales, propose detailed experimental workflows, and explain the causality behind methodological choices to empower researchers to unlock the therapeutic and scientific value of this compound.

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Physicochemical Profile and Pharmacokinetic Potential

The viability of any small molecule in a biological system is fundamentally governed by its physicochemical properties. These characteristics dictate its absorption, distribution, metabolism, and excretion (ADME), including its ability to cross critical physiological barriers like the intestinal wall or the blood-brain barrier.[5][6]

N-Isobutylpropionamide possesses a molecular profile suggestive of good membrane permeability and potential central nervous system (CNS) activity, characteristics observed in other N-alkylamides.[2][5][7]

Table 1: Physicochemical Properties of **n-Isobutylpropionamide**

Property	Value	Source
IUPAC Name	**N-(2-methylpropyl)propanamide**	**PubChem[8]**
CAS Number	5827-75-8	PubChem[8]
Molecular Formula	$C_7H_{15}NO$	PubChem[8]
Molecular Weight	129.20 g/mol	PubChem[8]
SMILES	CCC(=O)NCC(C)C	PubChem[8]
XLogP3-AA (Lipophilicity)	1.3	PubChem[8]
Hydrogen Bond Donors	1	PubChem[8]

| Hydrogen Bond Acceptors | 1 | PubChem[8] |

The XLogP3 value of 1.3 indicates moderate lipophilicity, a key attribute for compounds targeting the CNS, as it facilitates passage across the lipid-rich blood-brain barrier.[5][6] The low molecular weight and minimal hydrogen bonding capacity further support its potential for good oral bioavailability and membrane transit.

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Potential Research Application: Neuromodulation and Ion Channel Screening

Scientific Rationale

The structural similarity of N-alkylamides to endogenous signaling lipids, such as the endocannabinoid anandamide, has prompted investigations into their effects on the nervous system.[9] Many NIBs exert their effects by modulating the activity of ion channels, particularly members of the Transient Receptor Potential (TRP) superfamily.[10][11] TRP channels are critical regulators of sensory perception, including pain, temperature, and pressure, making them high-value targets for novel analgesics and therapeutics for sensory disorders.[12][13] Given that N-alkylamides can readily enter the brain, **n-Isobutylpropionamide** is a prime candidate for investigation as a novel TRP channel modulator.[5][6][7]

Proposed Research: Electrophysiological Screening

The gold-standard technique for directly assessing a compound's effect on ion channel function is patch-clamp electrophysiology. This method offers unparalleled temporal and voltage resolution, allowing for detailed mechanistic insights into whether a compound acts as an activator, inhibitor, or allosteric modulator.

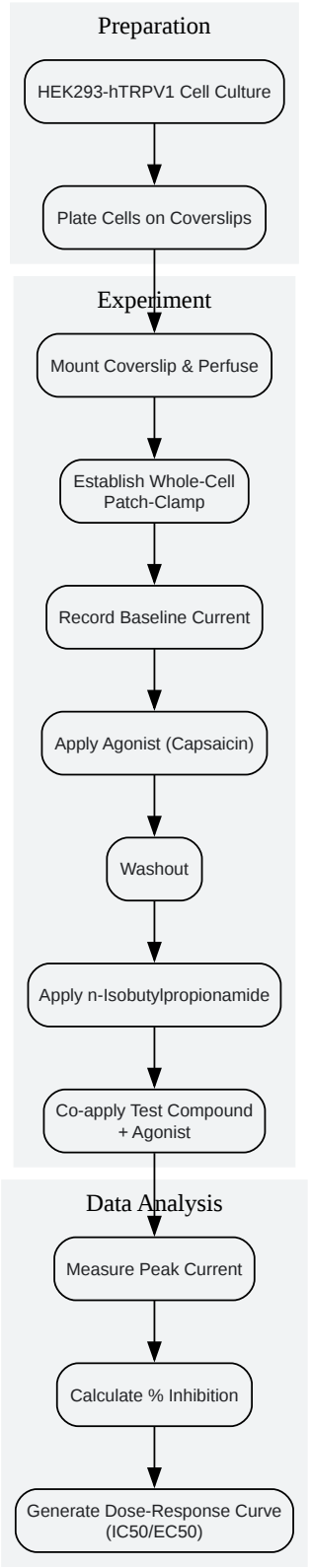
- Cell Line Maintenance: Culture Human Embryonic Kidney (HEK293) cells stably expressing the human TRPV1 channel (hTRPV1) under standard conditions (37°C, 5% CO_2).
- Cell Preparation: Plate cells onto glass coverslips 24-48 hours before the experiment to achieve 50-70% confluency.
- Recording Setup:
  - Transfer a coverslip to a recording chamber on an inverted microscope stage and perfuse with an extracellular solution (in mM: 140 NaCl, 5 KCl, 2 $CaCl_2$, 1 $MgCl_2$, 10 HEPES, 10 Glucose; pH 7.4).
  - Pull borosilicate glass capillaries to a resistance of 3-5 MΩ when filled with intracellular solution (in mM: 140 KCl, 2 $MgCl_2$, 10 HEPES, 1 EGTA; pH 7.2).
- Data Acquisition:

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- Establish a whole-cell patch-clamp configuration on a single, isolated cell. Clamp the membrane potential at -60 mV.
- Acquire baseline current for 60 seconds.
- Apply a known TRPV1 agonist, such as Capsaicin (1 µM), to establish a control response.
- Following washout, pre-apply **n-Isobutylpropionamide** (at varying concentrations, e.g., 1, 10, 100 µM) for 2 minutes.
- Co-apply **n-Isobutylpropionamide** with Capsaicin (1 µM) to assess for inhibitory or potentiating effects.

- Data Analysis: Measure the peak current amplitude in response to the agonist in the absence and presence of **n-Isobutylpropionamide**. Calculate the percentage of inhibition or potentiation and generate dose-response curves to determine the IC_{50} or EC_{50} value.

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Caption: Workflow for patch-clamp screening of **n-Isobutylpropionamide**.

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Potential Research Application: Anti-inflammatory Activity

Scientific Rationale

Inflammation is a complex biological process central to numerous diseases.[14] A significant body of research has established that naturally derived N-isobutylamides possess potent anti-inflammatory properties.[1] For example, certain NIBs have been shown to inhibit the production of nitric oxide (NO), a key inflammatory mediator, in lipopolysaccharide (LPS)-stimulated macrophages.[14] The mechanism often involves the modulation of critical inflammatory signaling pathways, such as the nuclear factor-kappa B (NF-κB) pathway, or direct inhibition of enzymes like cyclooxygenase (COX).[14][15][16] The simple structure of **n-Isobutylpropionamide** makes it an excellent tool to probe the core pharmacophore required for this anti-inflammatory activity.

Proposed Research: In Vitro Macrophage-Based Assays

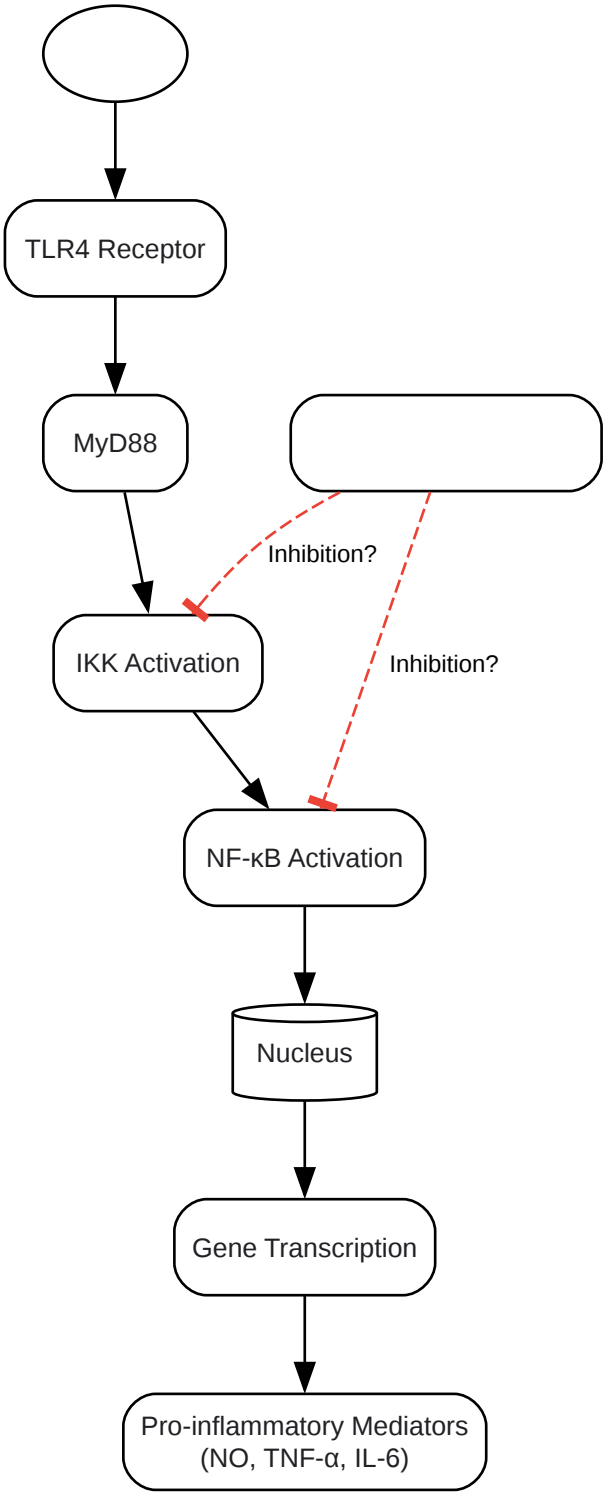
A standard and effective method for initial anti-inflammatory screening is to use a murine macrophage cell line (e.g., RAW 264.7) stimulated with LPS, a component of the outer membrane of Gram-negative bacteria that potently activates the innate immune system.

- Cell Culture: Culture RAW 264.7 cells in DMEM supplemented with 10% FBS and 1% penicillin-streptomycin.
- Seeding: Seed cells in a 96-well plate at a density of 5 x 10^4 cells/well and allow them to adhere overnight.
- Treatment:
  - Remove the old media and replace it with fresh media.
  - Pre-treat cells with varying concentrations of **n-Isobutylpropionamide** (e.g., 1-100 µM) or a vehicle control for 1-2 hours.
  - Add LPS (final concentration 1 µg/mL) to all wells except the negative control.
- Incubation: Incubate the plate for 24 hours at 37°C.

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- Nitric Oxide (NO) Measurement (Griess Assay):
  - Collect 50 µL of supernatant from each well.
  - Add 50 µL of Griess Reagent A (sulfanilamide solution) followed by 50 µL of Griess Reagent B (NED solution).
  - Incubate for 10 minutes at room temperature.
  - Measure absorbance at 540 nm. Quantify nitrite concentration using a sodium nitrite standard curve.
- Cytokine Measurement (ELISA):
  - Use the remaining supernatant to measure the concentration of pro-inflammatory cytokines, such as Tumor Necrosis Factor-alpha (TNF-α) and Interleukin-6 (IL-6), using commercially available ELISA kits according to the manufacturer's instructions.
- Cell Viability Assay (MTT/MTS): Concurrently, run a parallel plate to assess the cytotoxicity of **n-Isobutylpropionamide** to ensure that observed reductions in NO or cytokines are not due to cell death.

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Caption: Hypothesized anti-inflammatory mechanism of **n-Isobutylpropionamide**.

Application in Early-Stage Drug Discovery

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Scientific Rationale

The "fail early, fail cheap" paradigm is a cornerstone of modern drug discovery.[17] Before committing to expensive and ethically demanding in vivo studies, it is crucial to establish a compound's fundamental ADME properties.[18] In vitro assays that predict passive permeability and metabolic stability are essential for evaluating the potential of a chemical series. Given its favorable physicochemical profile, **n-Isobutylpropionamide** serves as an excellent starting point for a medicinal chemistry program, where its structure can be systematically modified to optimize potency and pharmacokinetic properties.

Proposed Research: In Vitro ADME Profiling

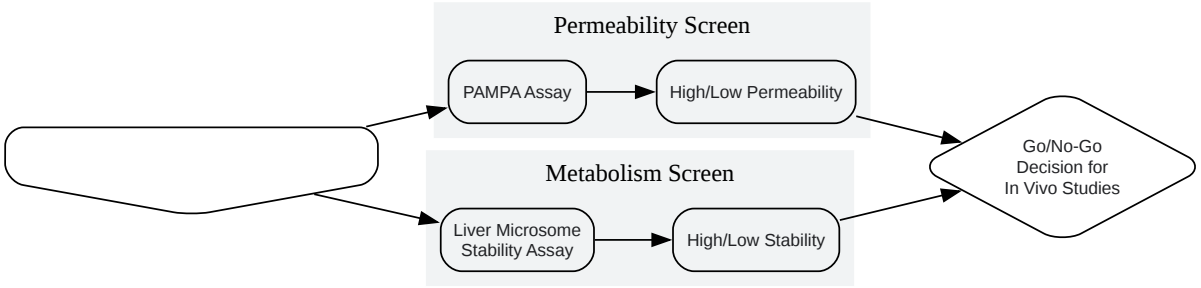
- Parallel Artificial Membrane Permeability Assay (PAMPA):
  - Objective: To predict passive, transcellular permeability.
  - Method: A 96-well filter plate is coated with a lipid-infused artificial membrane (e.g., lecithin in dodecane). The test compound is added to the donor wells (top plate). The plate is placed on an acceptor plate containing buffer. After incubation (e.g., 4-18 hours), the concentration of the compound is measured in both donor and acceptor wells via LC-MS/MS or UV-Vis spectroscopy.
  - Endpoint: The effective permeability coefficient (Pe) is calculated. High Pe values suggest good passive absorption potential.
- Liver Microsomal Stability Assay:
  - Objective: To assess susceptibility to Phase I metabolism by cytochrome P450 enzymes.
  - Method: **n-Isobutylpropionamide** is incubated with pooled liver microsomes (human or rat) and a co-factor solution containing NADPH to initiate the metabolic process. Aliquots are taken at multiple time points (e.g., 0, 5, 15, 30, 60 min) and the reaction is quenched. The concentration of the remaining parent compound is quantified by LC-MS/MS.
  - Endpoint: The rate of disappearance is used to calculate the in vitro half-life (t½) and intrinsic clearance (CLint), which predict the metabolic stability of the compound.

Table 2: Representative Data from Early ADME Screening

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Compound	PAMPA Permeability (Pe, 10^{-6} cm/s)	Liver Microsome t½ (min)	Classification
Control (Low Perm.)	**< 1**	**> 60**	**Low Permeability**
Control (High Perm.)	> 15	> 60	High Permeability
Control (Unstable)	> 15	< 5	Metabolically Unstable

| **n-Isobutylpropionamide** | Experimental Value | Experimental Value | To be determined |



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Caption: Early ADME screening workflow in drug discovery.

Synthesis and Characterization

The accessibility of **n-Isobutylpropionamide** via straightforward synthetic routes enhances its utility as a research tool.

General Synthesis Protocol

A standard method for amide formation is the reaction of an amine with an acyl chloride.

- Reaction Setup: Dissolve isobutylamine (1.1 eq) and a non-nucleophilic base like triethylamine (1.2 eq) in an anhydrous aprotic solvent (e.g., dichloromethane) in a flask

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under an inert atmosphere (N_2).

- Addition: Cool the solution to 0°C in an ice bath. Add propionyl chloride (1.0 eq) dropwise via syringe.
- Reaction: Allow the mixture to warm to room temperature and stir for 2-4 hours, monitoring by TLC.
- Workup: Quench the reaction with water. Separate the organic layer, wash sequentially with dilute HCl, saturated $NaHCO_3$, and brine.
- Purification: Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure. Purify the crude product via flash column chromatography on silica gel to yield **n-Isobutylpropionamide**.

Structural Verification

The identity and purity of the synthesized compound must be rigorously confirmed using standard analytical techniques, such as:

- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To confirm the chemical structure and connectivity of atoms.
- Mass Spectrometry (MS): To confirm the molecular weight.[4]
- Infrared (IR) Spectroscopy: To identify key functional groups, particularly the amide C=O stretch.

Conclusion and Future Directions

n-Isobutylpropionamide represents a foundational chemical entity with significant, untapped potential for research and development. Its favorable physicochemical properties, coupled with the known bioactivities of the broader N-isobutylamide class, position it as a valuable tool for multiple lines of scientific inquiry. The experimental frameworks detailed in this guide provide robust starting points for investigating its utility in neuroscience, immunology, and as a scaffold in medicinal chemistry.

Future research should focus on:

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- Broad-panel screening to uncover novel biological targets.
- Structure-Activity Relationship (SAR) studies to optimize potency and selectivity by systematically modifying the isobutyl and propionyl moieties.
- In vivo studies in animal models of pain, inflammation, or neurological disorders, contingent on positive in vitro results and a favorable preliminary safety profile.
- Advanced toxicological evaluations to fully characterize its safety for potential therapeutic development.[18]

By pursuing these avenues, the scientific community can fully elucidate the potential of **n-Isobutylpropionamide** and pave the way for the development of new research tools and therapeutic modalities.

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